

An In-depth Technical Guide to the Safe Handling of Succinic Dihydrazide Powder

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Compound of Interest

Compound Name: Succinic dihydrazide

Cat. No.: B1196282

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **succinic dihydrazide** powder to ensure its safe use in research and development environments. The following sections detail the chemical's properties, associated hazards, proper handling and storage procedures, emergency protocols, and waste disposal guidelines.

Chemical and Physical Properties

Succinic dihydrazide, also known as butanedihydrazide, is a white crystalline powder.^{[1][2][3]} Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C4H10N4O2	[2][3][4][5][6][7]
Molecular Weight	146.15 g/mol	[2][4][5][6]
Appearance	White to off-white crystalline powder	[1][2][3]
Melting Point	168 - 171 °C	[3][5][7]
Solubility	Soluble in water	[2][5][7]
Density	~1.284 g/cm ³ (Predicted)	[5][7]
Flash Point	Not applicable / 280.5 °C	[1][5][7]
Boiling Point	Decomposes before boiling / 540.2 °C (Predicted)	[2][7]

Hazard Identification and Classification

Succinic dihydrazide is classified as harmful if swallowed and causes skin and serious eye irritation.[4][8][9] It is important to be aware of the potential hazards before handling this compound.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation

Toxicology Data

Understanding the toxicity of **succinic dihydrazide** is crucial for assessing its risk. The following table summarizes the available toxicological data.

Test	Species	Route	Value
LD50	Mouse	Intraperitoneal	> 1 g/kg
LD50	Mouse	Oral	6300 mg/kg
LD50	Rat	Oral	8400 mg/kg
LD50	Rabbit	Skin	> 5 g/kg
LC50	Rat	Inhalation	> 147 gm/m3/1H

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[\[1\]](#)[\[10\]](#)[\[11\]](#) A chemical fume hood is recommended, especially when handling large quantities or when dust generation is likely.[\[10\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **succinic dihydrazide** powder:

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator (such as a dust mask type N95) should be used.[\[1\]](#)

Handling Procedures

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[10\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)[\[12\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[10\]](#)[\[11\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[10\]](#)

Storage Conditions

- Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Keep containers tightly closed to prevent moisture absorption.[\[2\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- Keep in a dark place, under an inert atmosphere at room temperature.[\[5\]](#)[\[7\]](#)

Experimental Protocols

Protocol for Weighing and Preparing Solutions

- Preparation: Don the appropriate PPE (lab coat, gloves, and safety goggles). Ensure the chemical fume hood is operational.
- Weighing: Carefully weigh the desired amount of **succinic dihydrazide** powder in a tared, sealed container within the fume hood to minimize dust dispersion.
- Dissolving: Slowly add the powder to the solvent in a suitable container, stirring gently to avoid splashing.
- Cleaning: Clean any spills on the balance and surrounding areas immediately using a damp cloth.

- Storage: Tightly seal the solution container and label it appropriately with the chemical name, concentration, date, and your initials.

Protocol for Spill Cleanup

- Evacuate: If the spill is large, evacuate the immediate area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, dampen the solid material with water to prevent dust from becoming airborne.[\[13\]](#)
- Collect: Carefully sweep or vacuum the dampened material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.[\[13\]](#)
- Dispose: Dispose of the waste and contaminated cleaning materials as hazardous waste.

Protocol for Disposal

- All waste containing **succinic dihydrazide** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[10\]](#)[\[14\]](#)
- Do not dispose of it with household garbage or allow it to reach the sewage system.[\[12\]](#)[\[14\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1][8][10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and not convulsing, rinse their mouth and give 1-2 glasses of water to dilute the chemical.[1][13]

Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **succinic dihydrazide** powder.

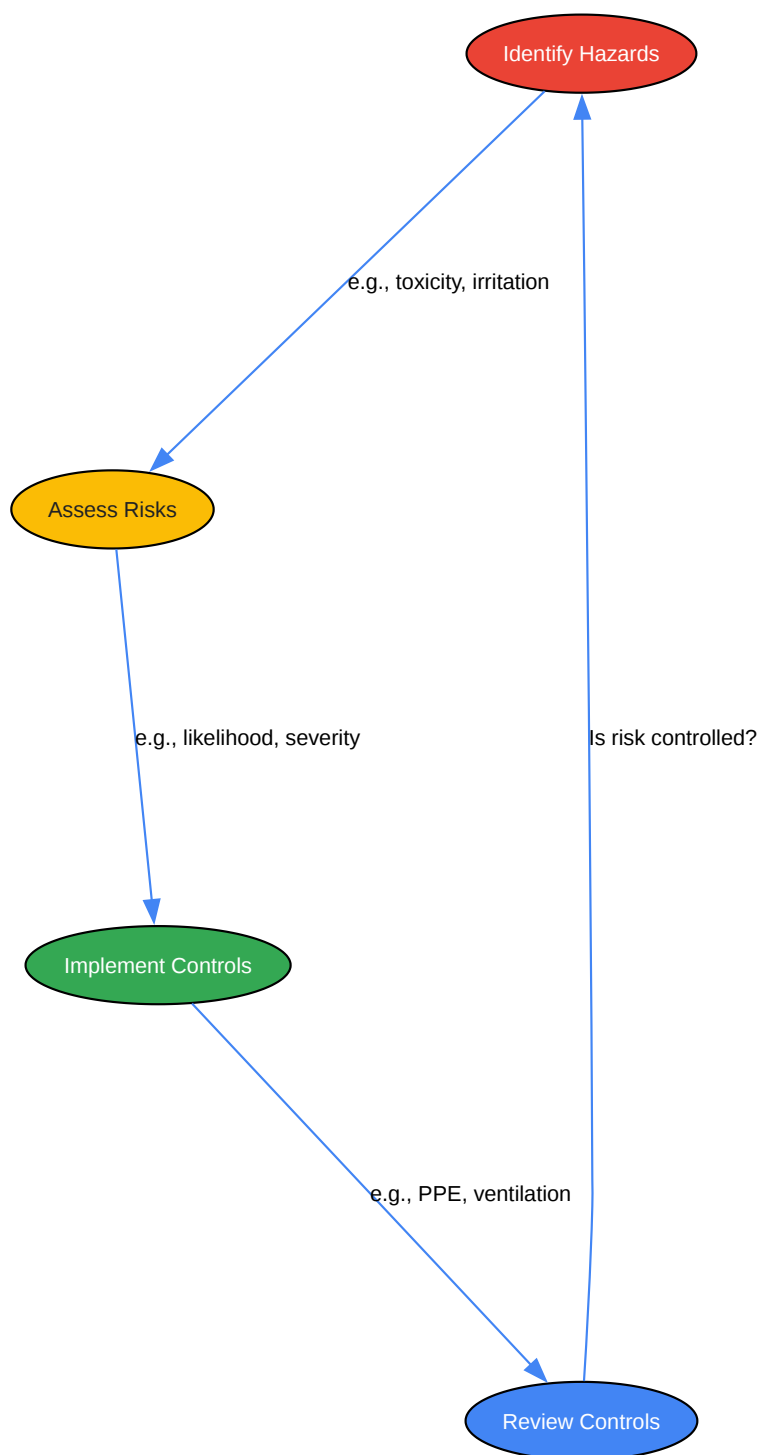
General Handling Workflow for Chemical Powders



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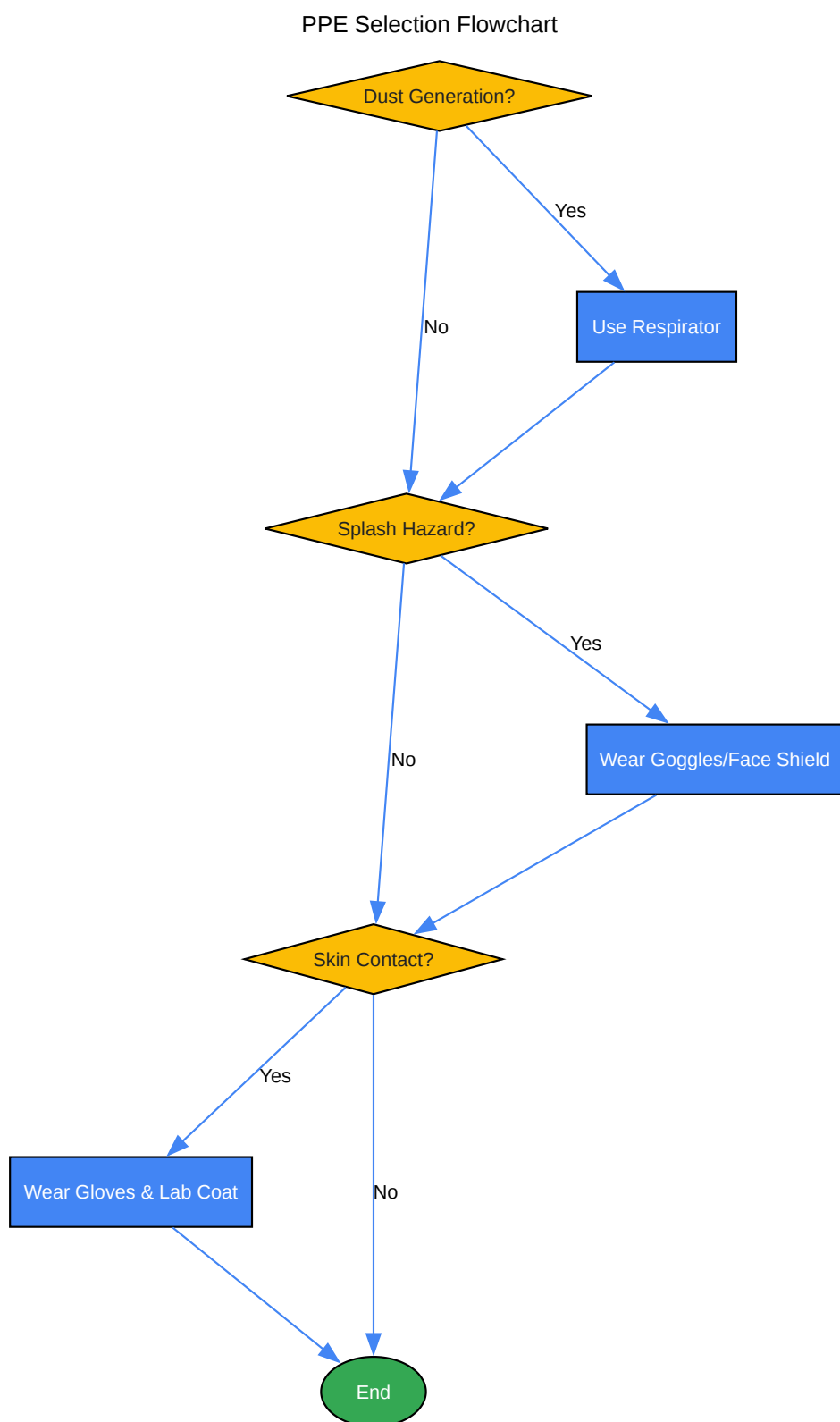
Caption: A general workflow for the safe handling of chemical powders.

Risk Assessment Process



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Caption: A logical diagram for the chemical risk assessment process.



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Caption: A decision-making flowchart for selecting appropriate PPE.

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